

C.I. Direct Blue 75: A Technical Review of Existing Knowledge

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B1582028

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

C.I. Direct Blue 75 is a trisazo direct dye primarily utilized in the textile, paper, and leather industries for its dyeing properties. Despite its established industrial applications, a comprehensive review of publicly accessible scientific literature reveals a significant scarcity of in-depth technical data. For an audience of researchers, scientists, and drug development professionals, the available information is largely limited to basic chemical identification and general physical properties. There is a notable absence of detailed experimental protocols, extensive quantitative data on its biological and environmental interactions, and studies elucidating its potential roles in biological pathways. This guide summarizes the current state of knowledge on **C.I. Direct Blue 75** and highlights the existing gaps in the scientific literature.

Chemical and Physical Properties

C.I. Direct Blue 75 is identified by the Colour Index number 34220 and the CAS Registry Number 6428-60-0.^{[1][2]} As a member of the trisazo class of dyes, its molecular structure contains three azo (-N=N-) groups, which are responsible for its color.^{[1][3]}

Table 1: Chemical Identification of **C.I. Direct Blue 75**

Property	Value
C.I. Name	Direct Blue 75
C.I. Number	34220
CAS Number	6428-60-0
Chemical Class	Trisazo
Molecular Formula	$C_{42}H_{25}N_7Na_4O_{13}S_4$
Molecular Weight	1055.91 g/mol [1]

The dye is described as a dark blue powder that is soluble in water, a characteristic property of direct dyes which allows them to be applied to cellulosic fibers like cotton in a neutral or slightly alkaline dyebath.[\[1\]](#)[\[4\]](#)

Table 2: Reported Fastness Properties of **C.I. Direct Blue 75**

Property	ISO Standard Rating	AATCC Standard Rating
Light Fastness	4-5	4
Soaping (Fading)	2-3	2
Soaping (Stain)	3	3
Water (Fading)	4	3-4
Water (Stain)	5	4-5
Acid Resistance	4-5	4
Alkali Resistance	4	3-4

(Data sourced from World Dye Variety)[\[1\]](#)

Synthesis and Manufacturing

The synthesis of **C.I. Direct Blue 75** involves a multi-step process of diazotization and coupling reactions. The general manufacturing method is described as follows:

- **First Diazotization and Coupling:** 3-Aminobenzenesulfonic acid is diazotized and then coupled with 5-Aminonaphthalene-2-sulfonic acid.
- **Second Diazotization and Coupling:** The resulting product from the first step is then diazotized and coupled again with 5-Aminonaphthalene-2-sulfonic acid.
- **Third Diazotization and Coupling:** The product from the second step undergoes a final diazotization and is then coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid under alkaline conditions to yield the final **C.I. Direct Blue 75** dye.^[1]

This synthetic pathway is characteristic of the production of polyazo dyes, where aromatic amines and coupling components are sequentially reacted to build the complex chromophore.

Industrial Applications

The primary application of **C.I. Direct Blue 75** is as a direct dye for cellulosic and proteinaceous materials. Its main uses include:

- **Textile Dyeing:** It is used for dyeing cotton fabrics.^[5] Direct dyes are valued for their straightforward application process, which does not require a mordant.^[4]
- **Paper Coloring:** It is also employed in the paper industry to impart a blue color to paper products.
- **Leather Dyeing:** The dye is used in the finishing of leather goods.^[2]

Gaps in the Scientific Literature

A thorough review of scientific databases and literature reveals a significant lack of research focused specifically on **C.I. Direct Blue 75**. This presents a considerable challenge for a detailed technical assessment relevant to researchers and drug development professionals. The key areas with insufficient information are:

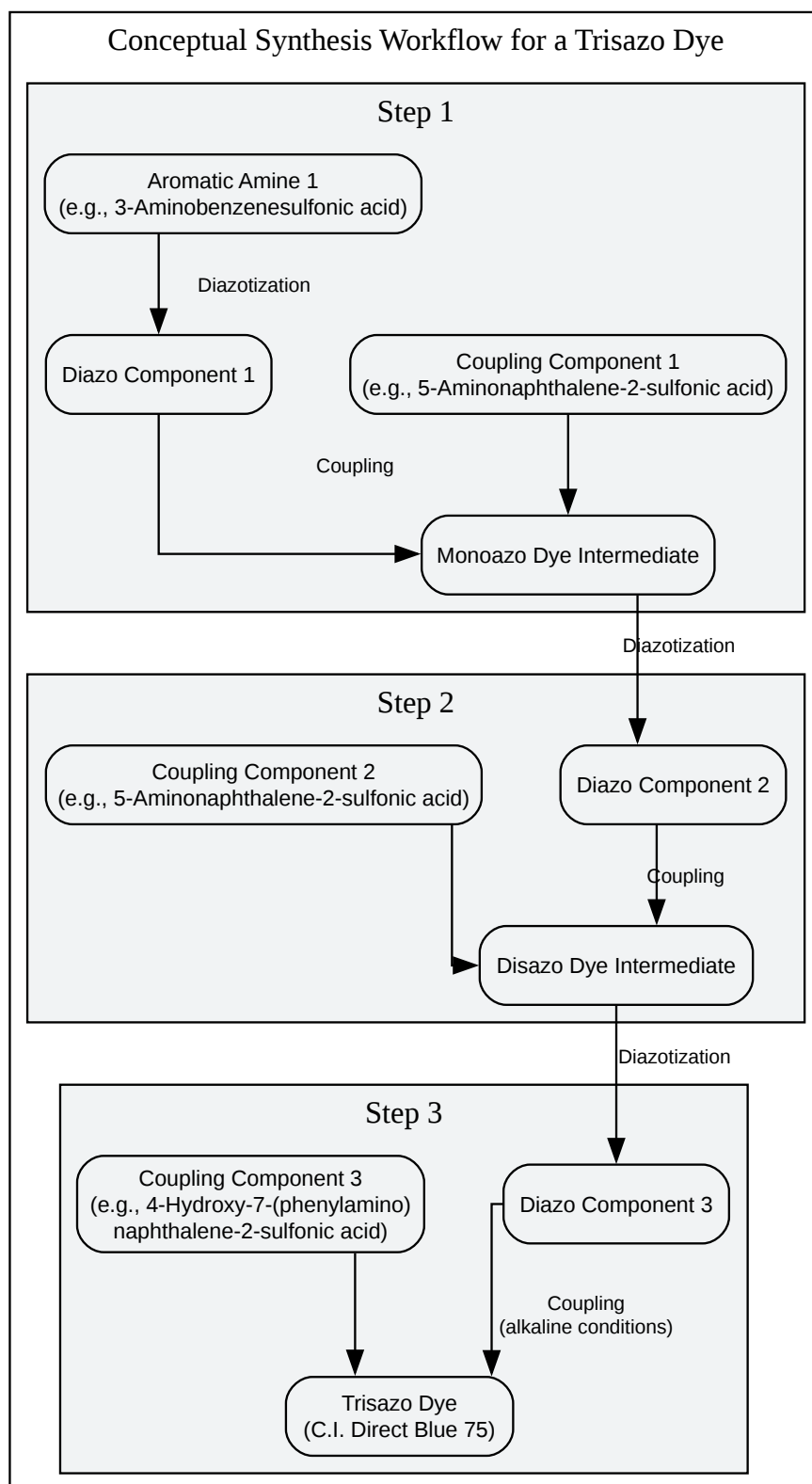
- **Quantitative Data:** Beyond the basic fastness properties listed by suppliers, there is a lack of quantitative data regarding its dyeing efficiency under different conditions (e.g., temperature, pH, salt concentration), its binding affinities to different substrates, or its spectral properties in various solvents.

- **Experimental Protocols:** Detailed, peer-reviewed experimental protocols for the application of **C.I. Direct Blue 75** in dyeing, or for its analysis and detection, are not readily available. While general procedures for direct dyes exist, specific optimized protocols for this particular dye are absent from the reviewed literature.
- **Toxicology and Ecotoxicity:** There are no specific toxicological studies for **C.I. Direct Blue 75** found in the public domain. Azo dyes as a class are known to have the potential to break down into aromatic amines, some of which are carcinogenic.[6] However, without specific studies on **C.I. Direct Blue 75**, its toxicological profile remains unknown.
- **Biodegradation and Environmental Fate:** While there is extensive research on the degradation of other direct blue dyes, particularly in the context of wastewater treatment, similar studies for **C.I. Direct Blue 75** are not available. The biodegradation pathway, the nature of its degradation products, and its overall environmental persistence have not been documented.
- **Biological Interactions and Signaling Pathways:** There is no available research that investigates the interaction of **C.I. Direct Blue 75** with biological systems at a molecular level. Consequently, no information exists on its potential to modulate signaling pathways or other cellular processes, which would be of interest to drug development professionals.

Mandatory Visualizations: Limitations

The request for diagrams of signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language) cannot be fulfilled due to the lack of underlying data in the scientific literature for **C.I. Direct Blue 75**. The creation of such diagrams requires detailed knowledge of processes, interactions, and experimental procedures that have not been published for this specific dye.

For illustrative purposes, a generalized workflow for the synthesis of a trisazo dye is presented below. However, it is important to note that this is a conceptual representation and not based on a detailed experimental protocol for **C.I. Direct Blue 75**.



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Caption: Conceptual workflow for the synthesis of a trisazo dye.

Conclusion

C.I. Direct Blue 75 is a commercially available trisazo dye with well-defined applications in the dyeing industry. However, from the perspective of the scientific and research community, it remains a data-poor substance. The lack of published research on its detailed chemical, biological, and environmental properties makes it difficult to conduct a thorough technical review that would meet the needs of researchers, scientists, and drug development professionals. Future research is needed to characterize its toxicological profile, environmental fate, and potential for biological interactions to provide a more complete understanding of this compound beyond its industrial use as a colorant.

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